

WB-3559 B: Operational Disposal & Safety Protocol

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Compound of Interest

Compound Name: WB-3559 B

CAS No.: 96053-96-2

Cat. No.: B1683286

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Executive Safety Summary

WB-3559 B (Formula:

) is a bioactive aminolipid and fibrinolytic plasminogen activator originally isolated from *Flavobacterium* sp.. As a purified research compound with potent biological activity (thrombolysis modulation), it must be handled as Hazardous Chemical Waste, not general biological waste.

CRITICAL WARNING: While **WB-3559 B** is derived from biological sources, purified fractions are classified as chemical agents. Do NOT dispose of this compound down the drain or in standard municipal trash.

Chemical Hazard Profile

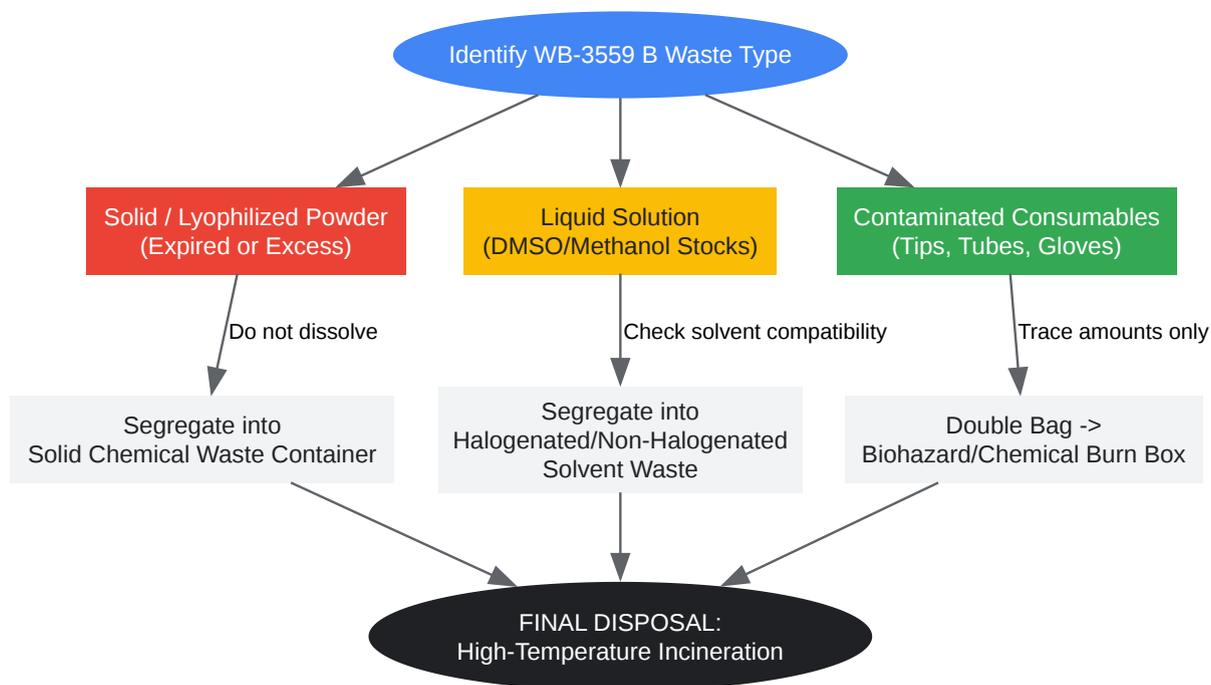
Before initiating disposal, verify the state of the reagent. This compound is typically supplied as a lyophilized powder or a solution in organic solvents (e.g., DMSO/Methanol).

Property	Specification	Operational Implication
Compound Name	WB-3559 B	Identification for waste labeling.
CAS Number	96053-96-2	Required for EHS manifest.[1]
Molecular Weight	652.9 g/mol	High MW aminolipid.
Bioactivity	Fibrinolytic Plasminogen Activator	Treat as P-Listed equivalent (Acutely Hazardous) due to biological potency until LD50 is confirmed.
Solubility	Soluble in DMSO, Methanol, Chloroform	Waste stream must be compatible with organic solvents.
Stability	Stable in aqueous solution; heat sensitive	Incineration is the preferred destruction method.

Disposal Workflow Logic

The disposal pathway depends entirely on the physical state of the waste (Solid vs. Liquid) and the concentration.

Decision Matrix: Waste Segregation



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Figure 1: Decision matrix for segregating **WB-3559 B** waste streams based on physical state.

Detailed Procedural Protocols

Protocol A: Disposal of Stock Solutions (Liquid)

Context: You have a remaining aliquot of **WB-3559 B** dissolved in DMSO or Methanol.

- Solvent Compatibility Check:
 - If dissolved in DMSO/Methanol: Classify as Non-Halogenated Organic Waste.
 - If dissolved in Chloroform/DCM: Classify as Halogenated Organic Waste.
- Transfer: Pour the solution into the appropriate satellite accumulation container.
 - Expert Tip: Do not mix with oxidizing acids (e.g., Nitric Acid), as DMSO can react violently.
- Rinsing: Triple rinse the empty vial with the primary solvent (e.g., Methanol). Add the rinsate to the waste container.

- Labeling: Affix a hazardous waste label.
 - Constituents: "Waste Methanol, **WB-3559 B** (Trace)."
 - Hazard Checkboxes: Flammable, Toxic.

Protocol B: Disposal of Solid Waste (Vials & Powder)

Context: Expired lyophilized powder or spilled solid material.

- Containment: Do not attempt to dissolve the powder for disposal. Keep it solid to minimize volume.
- Packaging: Place the vial (capped) inside a clear, sealable secondary bag (e.g., Ziploc).
- Disposal Stream: Place the sealed bag into the Solid Chemical Waste drum (often a wide-mouth HDPE drum).
- Spill Management (Powder):
 - If powder is spilled, dampen a paper towel with methanol to capture dust (prevent inhalation).
 - Place the towel in the solid waste drum.

Protocol C: Deactivation of Surface Spills

Context: You have spilled a working solution (e.g., 10 μ M) on the benchtop.

While **WB-3559 B** is a stable chemical, its biological activity (fibrinolysis) can be neutralized by oxidation.

- Absorb: Use absorbent pads to soak up the bulk liquid. Dispose of pads as solid chemical waste.
- Deactivate: Apply a 10% Sodium Hypochlorite (Bleach) solution to the surface. Allow a contact time of 15 minutes.

- Mechanism: Hypochlorite oxidizes the amide bonds and the lipid tail, disrupting the molecular structure and neutralizing biological activity.
- Clean: Wipe with 70% Ethanol to remove bleach residue.

Regulatory & Compliance Data

Regulatory Body	Classification	Requirement
RCRA (USA)	Not specifically listed (P/U list).	Default to "Characteristic Waste" (Toxic/Ignitable if in solvent).
OSHA	Hazardous Chemical.	SDS must be accessible. Labeling required.
Biosafety	BSL-1 / Chemical Agent.[2]	Although microbial in origin, purified WB-3559 B is handled as a chemical, not a biohazard, unless mixed with infectious agents.

References

- MDPI. (2018). Linear Aminolipids with Moderate Antimicrobial Activity from the Antarctic Gram-Negative Bacterium *Aequorivita* sp.[3] (Discusses isolation and structure of **WB-3559 B**). Retrieved from [\[Link\]](#)

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Sources

- 1. 96053-96-2|WB 3559 B|L-Serine, N-(((3R)-15-methyl-3-((13-methyl-1-oxo-4-tetradecenyl)oxy)-1-oxahexadeca)glycyl)-|-范德生物科技公司 [\[bio-fount.com\]](http://bio-fount.com)

- [2. US4396542A - Method for the total synthesis of cyclosporins, novel cyclosporins and novel intermediates and methods for their production - Google Patents \[patents.google.com\]](#)
- [3. Linear Aminolipids with Moderate Antimicrobial Activity from the Antarctic Gram-Negative Bacterium Aequorivita sp. \[mdpi.com\]](#)
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